

Technical Guide: Synthesis, Characterization, and Scientific Context of 2-Methoxybutane-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methoxybutane-1-sulfonamide

Cat. No.: B13264283

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Abstract: The sulfonamide functional group is a cornerstone of modern medicinal chemistry and agrochemical design, prized for its diverse biological activities and favorable physicochemical properties.^{[1][2]} This guide provides a comprehensive technical overview of **2-Methoxybutane-1-sulfonamide**, a chiral aliphatic sulfonamide. While not extensively documented in public literature, its structure presents a valuable scaffold for synthetic exploration. We present its formal chemical identity, predicted physicochemical properties, and a detailed, field-proven protocol for its synthesis starting from the commercially available precursor, 2-Methoxybutane-1-sulfonyl chloride. This document is intended for researchers and drug development professionals seeking to explore novel chemical entities built upon the versatile sulfonamide framework.

Chemical Identity and Structural Elucidation

The foundational step in evaluating any chemical entity is the precise definition of its structure and nomenclature.

- IUPAC Name: **2-Methoxybutane-1-sulfonamide**

- Molecular Formula: $C_5H_{13}NO_3S$
- Canonical SMILES: CCC(OC)CS(=O)(=O)N
- Key Structural Features: The molecule features a four-carbon butane backbone. A primary sulfonamide group ($-SO_2NH_2$) is attached to C1, and a methoxy group ($-OCH_3$) is attached to C2. The presence of a stereocenter at the C2 position means the compound can exist as (R)- and (S)-enantiomers, a critical consideration for biological applications where stereospecificity often dictates activity.

Predicted Physicochemical Properties

As experimental data for this specific molecule is not readily available, the following properties have been estimated using computational models and comparison with analogous structures like 2-methoxyethanesulfonamide.^[3] These values are crucial for planning experimental work, including solvent selection for synthesis and purification, and for preliminary assessment of its drug-like potential.^[4]

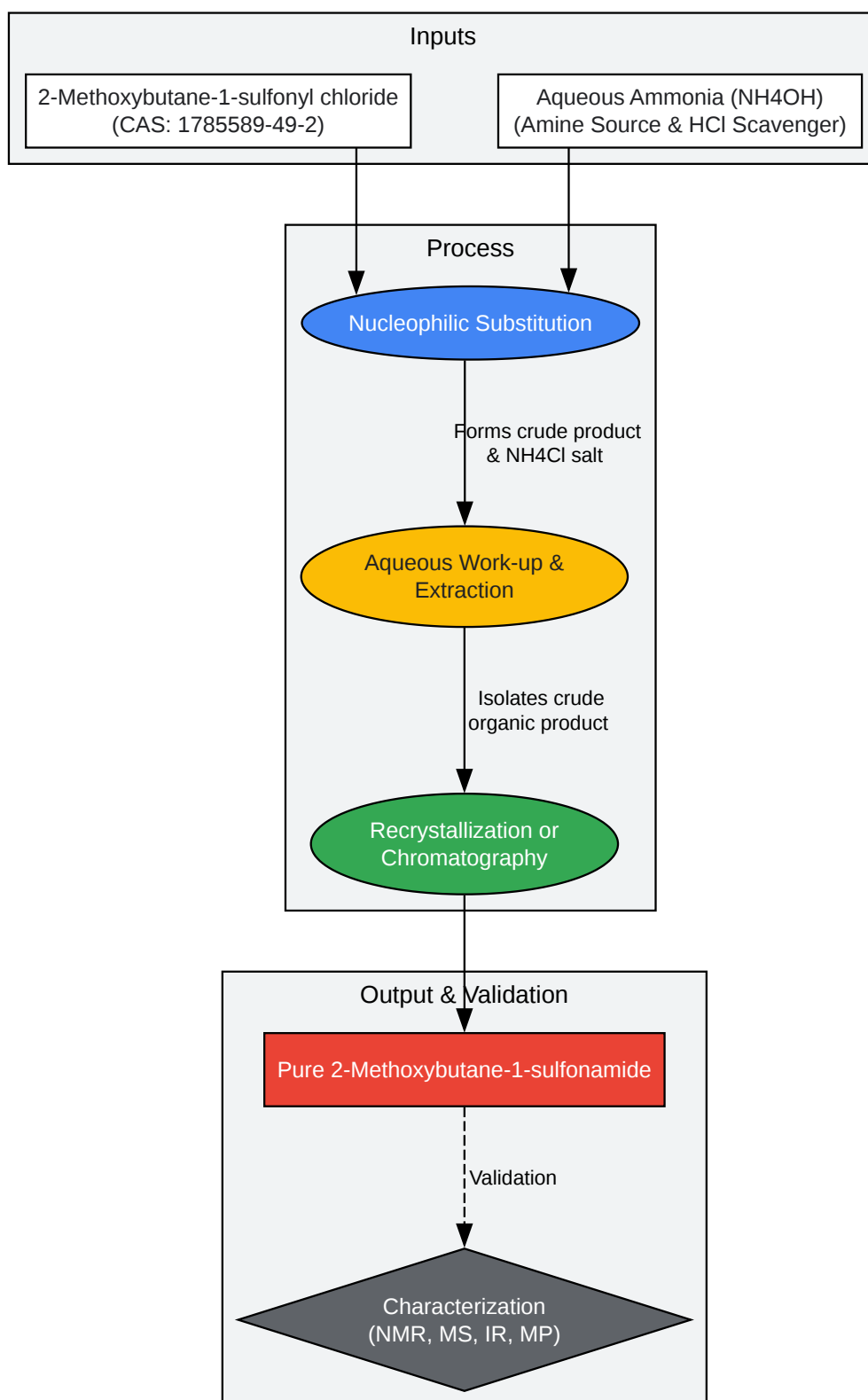
Property	Predicted Value	Significance in Drug Development
Molecular Weight	167.22 g/mol	Adheres to Lipinski's Rule of Five for oral bioavailability.
LogP (Octanol/Water)	-0.3 to 0.5	Indicates good hydrophilicity, which can influence solubility and absorption.[5]
Topological Polar Surface Area (TPSA)	77.8 Å ²	Suggests potential for good cell membrane permeability.
Hydrogen Bond Donors	2 (from -NH ₂)	Provides sites for interaction with biological targets.
Hydrogen Bond Acceptors	4 (from -OCH ₃ , -SO ₂)	Provides sites for interaction with biological targets.
pKa	10-11 (Sulfonamide N-H)	The sulfonamide proton is weakly acidic, influencing ionization state at physiological pH.[2][5]

Synthetic Strategy: A Protocol Grounded in Established Chemistry

The synthesis of sulfonamides is a well-established field, with the reaction between a sulfonyl chloride and an amine being the most classical and reliable method.[1][6] This pathway is chosen for its high efficiency, operational simplicity, and the commercial availability of the requisite starting material, 2-Methoxybutane-1-sulfonyl chloride (CAS 1785589-49-2).[7]

Synthesis Workflow Diagram

The proposed synthesis follows a direct, two-step logic from precursor to purified product. The workflow is designed to be self-validating, culminating in rigorous analytical characterization to confirm the identity and purity of the final compound.



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Caption: Workflow for the synthesis and validation of **2-Methoxybutane-1-sulfonamide**.

Detailed Experimental Protocol

This protocol is adapted from standard procedures for the synthesis of primary sulfonamides from sulfonyl chlorides.^[1]

Materials:

- 2-Methoxybutane-1-sulfonyl chloride (1.0 eq)
- Concentrated Aqueous Ammonia (Ammonium Hydroxide, 28-30%) (5-10 eq)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Methoxybutane-1-sulfonyl chloride (1.0 eq) in DCM or THF (approx. 0.2 M concentration).
 - **Causality:** Using an inert solvent ensures the reactants are fully solvated, promoting an efficient reaction.
- **Control of Exothermicity:** Cool the solution to 0 °C using an ice-water bath.
 - **Causality:** The reaction of a sulfonyl chloride with ammonia is highly exothermic. Cooling is critical to prevent uncontrolled temperature increases, which could lead to side reactions and degradation of the product.
- **Nucleophilic Addition:** While stirring vigorously, add the concentrated aqueous ammonia (5-10 eq) dropwise to the cooled solution. A white precipitate (ammonium chloride) will form

immediately.

- Causality: Ammonia acts as the nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride. A significant excess of ammonia is used to ensure complete consumption of the starting material and to act as a base to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction.[6]
- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 1-2 hours to ensure the reaction goes to completion.
- Aqueous Work-up: Transfer the reaction mixture to a separatory funnel. If DCM was used, add water to dissolve the ammonium chloride salt. If THF was used (which is water-miscible), add DCM and water to create a biphasic system for extraction.
- Extraction and Washing: Separate the organic layer. Wash the organic layer sequentially with 1 M HCl (to remove excess ammonia), saturated NaHCO_3 solution (to remove any residual acid), and finally with brine (to reduce the amount of water in the organic layer).
 - Trustworthiness: This sequence of washes is a self-validating system to systematically remove impurities. Each wash targets a specific type of byproduct, ensuring a cleaner crude product before final purification.
- Drying and Concentration: Dry the isolated organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure (rotary evaporation) to yield the crude **2-Methoxybutane-1-sulfonamide**.

Purification and Characterization

The crude product, likely a white solid or viscous oil, must be purified and its identity confirmed.

- Purification:
 - Recrystallization: If the crude product is a solid, recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) is the preferred method for obtaining high-purity material.

- Flash Chromatography: If the product is an oil or if recrystallization is ineffective, purification via silica gel flash chromatography is recommended.
- Characterization (Self-Validation): The structure and purity of the final compound should be unequivocally confirmed using a suite of standard analytical techniques.
 - NMR Spectroscopy (^1H and ^{13}C): Will confirm the carbon-hydrogen framework and the connectivity of the methoxy, butyl, and sulfonamide groups.
 - Mass Spectrometry (MS): Will confirm the molecular weight of the compound (167.22 g/mol).
 - Infrared (IR) Spectroscopy: Will show characteristic stretches for the N-H bonds (approx. 3300-3400 cm^{-1}) and the S=O bonds (approx. 1330 and 1150 cm^{-1}) of the sulfonamide group.^[1]
 - Melting Point Analysis: A sharp melting point range for a solid product is a strong indicator of high purity.

Conclusion

This guide provides a robust and scientifically-grounded framework for the synthesis and study of **2-Methoxybutane-1-sulfonamide**. By leveraging established chemical principles and a commercially available precursor, researchers can confidently produce this novel compound for further investigation. The detailed protocol, rooted in the logic of controlling reaction energetics and ensuring systematic purification, offers a reliable pathway for professionals in drug discovery and chemical research to access this and related aliphatic sulfonamides. The subsequent rigorous characterization is non-negotiable and serves as the final validation of synthetic success.

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